

No In Vivo Dosing Recommendations Currently Available for Einecs 308-467-5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 308-467-5*

Cat. No.: *B15180195*

[Get Quote](#)

A comprehensive search for in vivo studies and dosing information related to the chemical substance identified by EINECS number 308-467-5 has yielded no publicly available data. As a result, the development of detailed application notes and protocols for in vivo studies, as requested, cannot be fulfilled at this time.

Initial investigations to determine the common chemical name for **EINECS 308-467-5**, and its associated CAS number 98072-17-4, have resulted in conflicting information from various chemical databases. Some sources identify the substance as a complex azo dye, specifically "Benzoic acid, 2-hydroxy-3-[(4-nitrophenyl)azo]-5-[(7-sulfo-1-naphthalenyl)azo]-, disodium salt" or a similar isomer. Other sources provide a different molecular formula of C₂₃H₁₃N₅Na₂O₈S. This lack of a definitive and consistent chemical identity presents a significant challenge in locating relevant biological research.

Subsequent and extensive searches for in vivo studies, animal model data, pharmacokinetic profiles, or any toxicological information using both the EINECS and CAS numbers, as well as the potential chemical names, did not retrieve any relevant scientific literature. The absence of this foundational data makes it impossible to:

- Summarize quantitative data into structured tables, as no dosing, efficacy, or safety data from in vivo experiments could be found.
- Provide detailed experimental protocols, as there are no published methodologies for in vivo administration of this substance.

- Create diagrams for signaling pathways or experimental workflows, as the biological effects and mechanisms of action of this chemical have not been described in the available literature.

Given the current lack of information in the public domain, it is recommended that researchers interested in conducting in vivo studies with **Einecs 308-467-5** consider initiating preliminary dose-ranging and toxicity studies to establish a safe and effective dosing window. Such studies would be the first step in generating the necessary data for more detailed and specific experimental protocols.

We will continue to monitor for any new information regarding this compound and will update this advisory as new data becomes available.

- To cite this document: BenchChem. [No In Vivo Dosing Recommendations Currently Available for Einecs 308-467-5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15180195#dosing-recommendations-for-in-vivo-studies-with-einecs-308-467-5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com